

Application Notes and Protocols for Reactive Brown 18 in Cellulosic Fiber Printing

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Compound of Interest

Compound Name: Reactive Brown 18

Cat. No.: B1172410

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These notes provide a comprehensive overview of C.I. Reactive Brown 18 (CAS No. 12225-73-9), a vinyl sulfone-type reactive dye, for the coloration of cellulosic materials such as cotton, linen, and viscose. The information is intended to support research and development activities requiring precise and repeatable application protocols.

Introduction and Properties

C.I. Reactive Brown 18 is a synthetic organic dye belonging to the double azo, metal-complex class.^{[1][2][3]} Its defining characteristic is the presence of a reactive group, typically a sulfatoethylsulfone (SES) group, which can form a stable, covalent bond with the hydroxyl groups of cellulosic fibers under alkaline conditions.^{[1][3]} This covalent linkage is the basis for the dye's excellent wash fastness and overall durability.^[1] The dye is also known by trade names such as Remazol Brown GR.^{[1][4][5]} It appears as a brown powder with good solubility in water, a crucial property for its application in printing pastes.^[1]

Chemical and Physical Properties

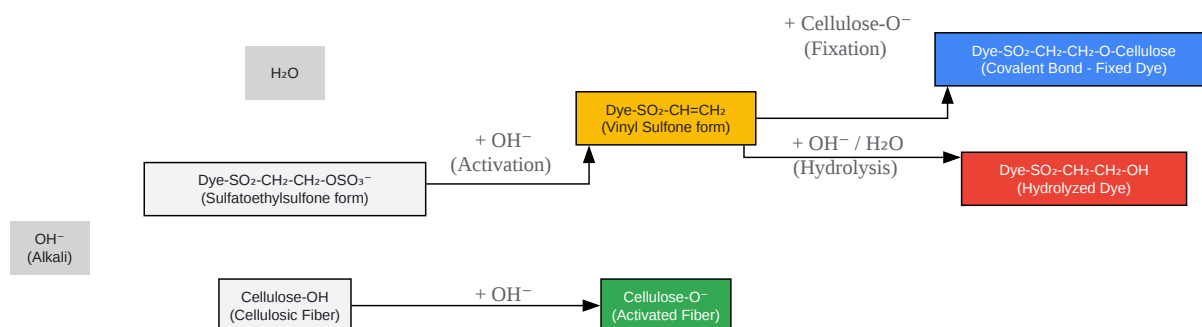
Property	Description
C.I. Name	Reactive Brown 18
CAS Number	12225-73-9[1][6]
Molecular Structure	Double azo, metal-complex[2][3]
Reactive Group	Vinyl Sulfone (typically as β -sulfatoethylsulfone) [1][3]
Appearance	Brown powder or crystalline solid[1]
Solubility in Water	Good; reported as 100 g/L at 30°C.[7]
Primary Application	Printing and dyeing of cotton and other cellulosic fibers.[1]
Hue	Red-light brown[2][8]

Mechanism of Action: Dye-Fiber Fixation

The fixation of Reactive Brown 18 to cellulosic fibers is a two-step process involving the activation of the reactive group followed by a nucleophilic reaction with the cellulose polymer.

- **Activation:** In the presence of an alkali (e.g., sodium carbonate or sodium bicarbonate), the stable β -sulfatoethylsulfone group undergoes an elimination reaction to form the highly reactive vinyl sulfone (VS) group.
- **Covalent Bonding:** The activated vinyl sulfone group then acts as an electrophile. The hydroxyl groups on the cellulose chain, activated to cellulosate ions (Cell-O^-) by the alkali, act as nucleophiles. These cellulosate ions attack the double bond of the vinyl sulfone group, forming a strong and stable ether linkage (covalent bond) between the dye molecule and the fiber.

A competing reaction is the hydrolysis of the vinyl sulfone group with water (OH^- ions), which deactivates the dye, making it unable to react with the fiber. Optimizing reaction conditions (pH, temperature, time) is crucial to maximize fixation efficiency and minimize hydrolysis.



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Caption: Fixation mechanism of a vinyl sulfone reactive dye on cellulose.

Experimental Protocols

The following protocols outline a standard procedure for printing on 100% cotton fabric using Reactive Brown 18. Adjustments may be necessary based on the specific substrate and equipment.

Materials and Reagents

- Substrate: Scoured and bleached 100% cotton fabric
- Dye: Reactive Brown 18 powder
- Urea: Chemical grade, acts as a humectant and dye-solubilizing agent.
- Thickener: Sodium alginate (medium viscosity) or a suitable synthetic thickener.
- Alkali: Sodium carbonate (soda ash) or sodium bicarbonate.
- Resist Salt: Sodium m-nitrobenzenesulfonate (optional, anti-reducing agent).
- Washing Agents: Non-ionic detergent, acetic acid.

Preparation of Printing Paste

A typical recipe for a 100-part printing paste is provided below. The concentration of the dye can be adjusted to achieve the desired shade depth.

Component	Quantity (parts by weight)	Purpose
Reactive Brown 18	2 - 4	Colorant
Urea	5 - 10	Increases dye solubility and moisture retention for fixation. [9]
Hot Water (60-70°C)	25	To dissolve dye and urea
Thickener Stock (e.g., 4% Sodium Alginate)	50 - 60	Provides viscosity for sharp print definition.
Sodium Carbonate	1 - 2	Alkali to catalyze the dye-fiber reaction.
Resist Salt	1 - 2	Prevents reduction of the dye during steaming (optional).
Balancing Water	to 100	Adjusts final viscosity.
Total	100	

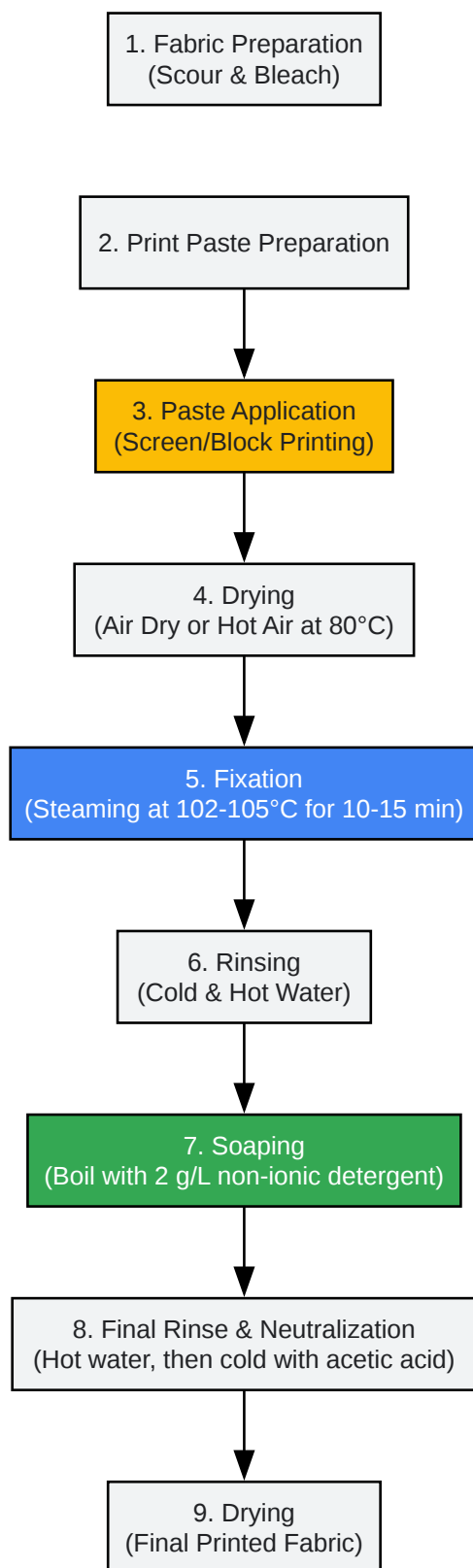
Procedure:

- In a beaker, create a smooth paste of the Reactive Brown 18 powder with a small amount of cold water.
- Add the Urea and the specified amount of hot water. Stir until the dye and urea are completely dissolved.
- Gradually add the dissolved dye solution to the thickener stock with constant, vigorous stirring to ensure a homogeneous mixture.
- Add the resist salt (if used) and balancing water, and mix thoroughly.

- Crucially, add the sodium carbonate (alkali) just before printing to avoid premature hydrolysis of the dye in the paste. Stir well to ensure even distribution.

Printing and Fixation Workflow

The overall process from fabric preparation to finished print follows a defined sequence to ensure optimal color yield and fastness.



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Caption: Experimental workflow for printing on cellulosic fibers.

Post-Printing Wash-Off Procedure

The wash-off process is critical to remove unfixed, hydrolyzed dye and residual chemicals, ensuring high wet fastness and a clear background.

- **Cold Rinse:** Rinse the printed and steamed fabric thoroughly under cold running water to remove the thickener and other auxiliaries.
- **Hot Rinse:** Rinse with hot water (60-70°C).
- **Soaping:** Wash the fabric at a boil (95-100°C) for 10-15 minutes in a solution containing 2 g/L of a non-ionic detergent. This step removes the unfixed, hydrolyzed dye.
- **Rinse and Neutralize:** Rinse again with hot water, followed by a cold water rinse. A final rinse with a very dilute acetic acid solution (0.5 g/L) can be used to neutralize any residual alkali.
- **Drying:** Dry the final fabric.

Performance Data and Fastness Properties

The following table summarizes the typical fastness properties of Reactive Brown 18 on cotton, as reported by various suppliers. Ratings are based on standard ISO test methods, where 5 is excellent and 1 is poor.

Fastness Property	Test Method	Rating
Light Fastness	ISO 105-B02	5-6[2][7]
Washing Fastness (95°C)	ISO 105-C06	
- Change in Shade	4-5[2]	
- Staining on Cotton	4-5[2][7]	
Perspiration Fastness (Acid)	ISO 105-E04	
- Change in Shade	4[2]	
- Staining on Cotton	3[2]	
Rubbing Fastness	ISO 105-X12	
- Dry	5	
- Wet	5	

Visualization of Generalized Structure

The exact chemical structure of most commercial dyes, including Reactive Brown 18, is often proprietary. However, it is known to be a metal-complexed double azo dye containing a vinyl sulfone reactive group. The diagram below represents a generalized structure for such a dye.

Caption: Generalized structure of a vinyl sulfone type reactive dye.

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